

Proper Disposal of Benzyl Propiolate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Benzyl propiolate*

Cat. No.: *B1268164*

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For immediate reference, treat **benzyl propiolate** as a hazardous chemical. Proper disposal requires handling by a licensed waste disposal service. In case of a spill, absorb the material with inert substances and collect it in a sealed, labeled container for professional disposal.

This guide provides essential safety and logistical information for the proper disposal of **benzyl propiolate** (CAS No. 14447-01-9), a chemical requiring careful handling due to its hazardous properties. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. This document is intended for researchers, scientists, and drug development professionals who may handle this substance.

Immediate Safety and Disposal Protocol

Benzyl propiolate is classified as a hazardous substance.^{[1][2]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with the following hazard statements:

- H302: Harmful if swallowed^[3]
- H312: Harmful in contact with skin^{[1][3]}
- H315: Causes skin irritation^{[1][3]}
- H319: Causes serious eye irritation^{[1][3]}
- H332: Harmful if inhaled^{[1][3]}

- H335: May cause respiratory irritation[1][3]

Given these hazards, all disposal procedures must be conducted with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling of **benzyl propiolate**, especially during disposal, should occur in a well-ventilated area or a chemical fume hood.

The primary route for the disposal of **benzyl propiolate** is through a licensed and authorized hazardous waste collection service.[1] Do not dispose of this chemical down the drain or as regular solid waste.

Step-by-Step Disposal Procedure

- Waste Segregation and Collection:
 - Collect waste **benzyl propiolate**, including any contaminated materials, in a dedicated, properly labeled, and sealed container.
 - Ensure the container is made of a compatible material, such as high-density polyethylene (HDPE).
 - The label should clearly identify the contents as "Hazardous Waste: **Benzyl Propiolate**" and include the associated hazard symbols.
- Handling Spills:
 - In the event of a spill, immediately alert personnel in the area.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[1]
 - Carefully collect the absorbed material and place it into a suitable, sealed container for hazardous waste disposal.[1]
 - Clean the spill area thoroughly.
- Storage of Waste:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Follow all institutional and local regulations for the storage of hazardous waste.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the **benzyl propionate** waste.
 - Provide the waste disposal service with a complete and accurate description of the waste, including its chemical name and any available safety data.

Key Chemical and Safety Data

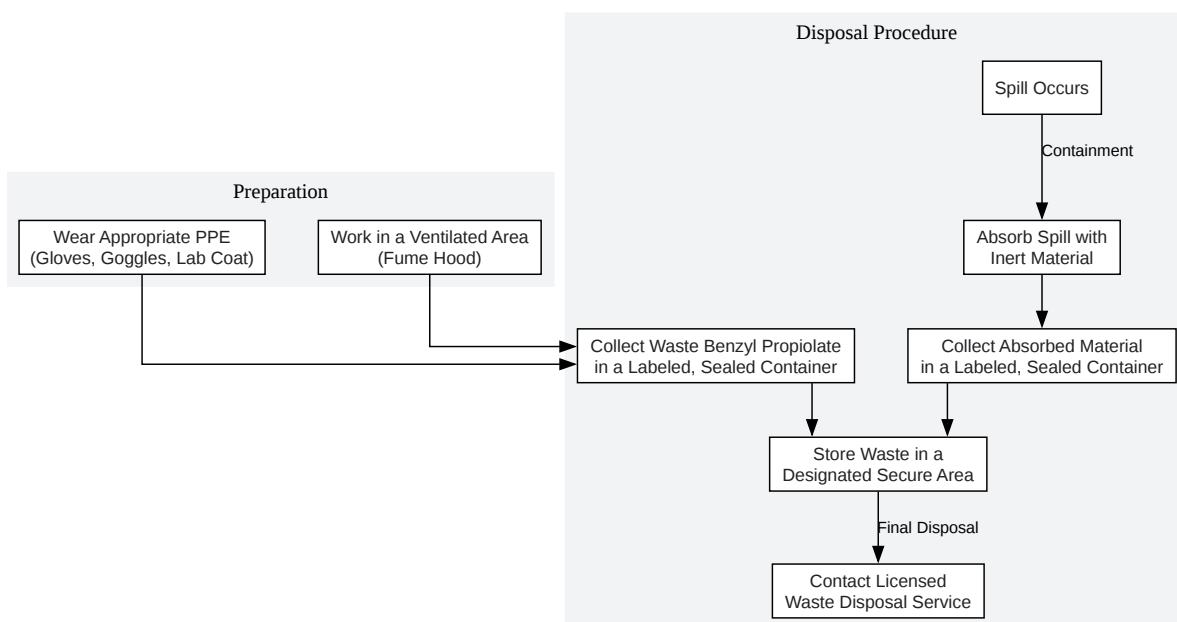
The following table summarizes important quantitative data for **benzyl propionate** to aid in safe handling and disposal decisions.

Property	Value	Source
CAS Number	14447-01-9	[1] [2]
Molecular Formula	C ₁₀ H ₈ O ₂	[3]
Molecular Weight	160.17 g/mol	[3]
Physical State	Liquid	[4]
Boiling Point	270.6 ± 19.0 °C at 760 mmHg	
Density	1.1 ± 0.1 g/cm ³	
Flash Point	139.9 ± 9.5 °C	
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	

Note: Specific toxicity data (LD50) for **benzyl propionate** is not readily available in the searched resources. It is crucial to handle this chemical with the assumption of high toxicity based on its GHS classification.

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **benzyl propiolate**.



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Figure 1. Logical workflow for the safe disposal of **benzyl propiolate**.

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